

# BI-1230: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BI-1230

Cat. No.: B1666951

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and mechanism of action of **BI-1230**, a potent and selective inhibitor of the Hepatitis C Virus (HCV) NS3/4A protease. This document includes detailed experimental protocols for key assays and summarizes quantitative data in structured tables for ease of reference.

## Chemical Structure and Properties

**BI-1230** is a synthetic small molecule designed as a highly specific inhibitor of the HCV NS3/4A serine protease, an enzyme essential for viral replication.

Chemical Identity:

Property	Value
CAS Number	849022-32-8
Molecular Formula	C <sub>42</sub> H <sub>52</sub> N <sub>6</sub> O <sub>9</sub> S
Molecular Weight	816.96 g/mol
SMILES	C--INVALID-LINK-- N[C@@]4(C[C@@H]4CCCC/C=C/C4)C(=O)O NS(=O)(=O)C5CC5)c1ccc(cc1)OC(F) (F)F">C@HC(C)C

(Note: The provided SMILES string is a representation and should be verified with a chemical drawing software for accurate 2D depiction.)

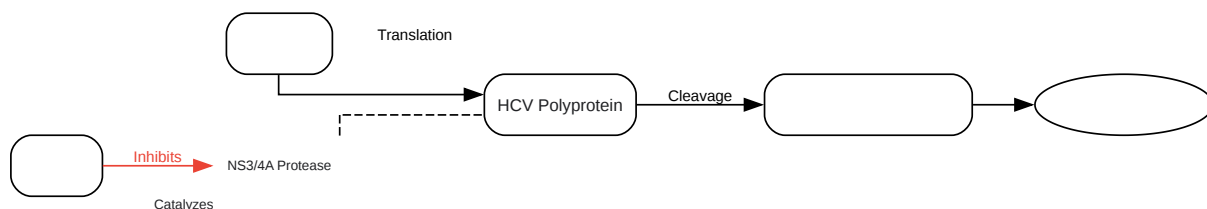
#### Physicochemical Properties:

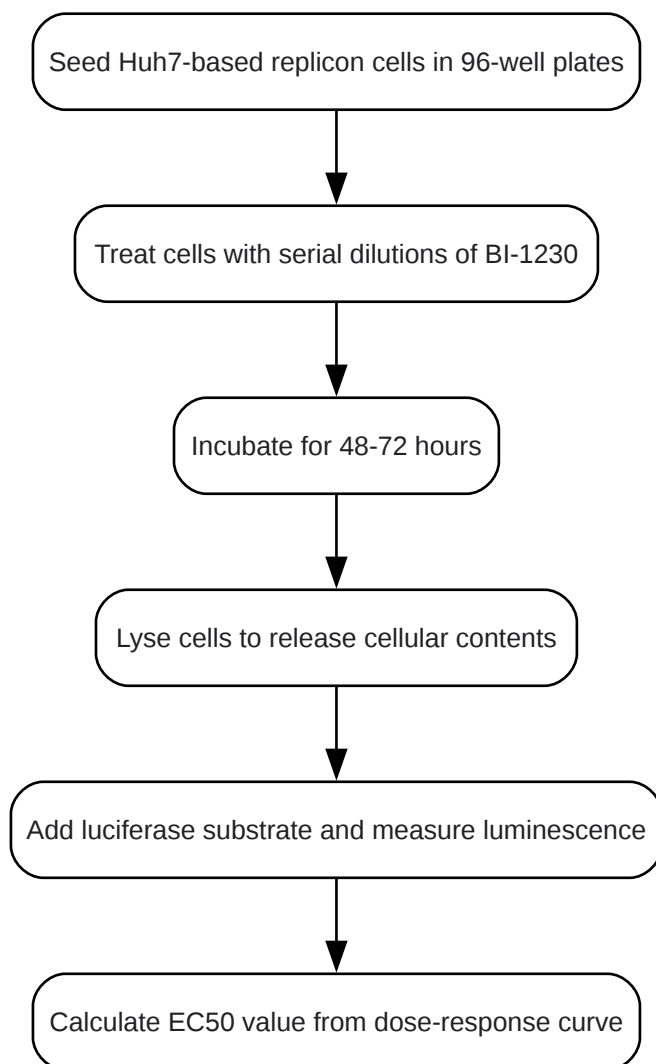
Property	Value
Physical State	Solid powder
Solubility	Soluble in DMSO
Storage	Store at -20°C for long-term stability

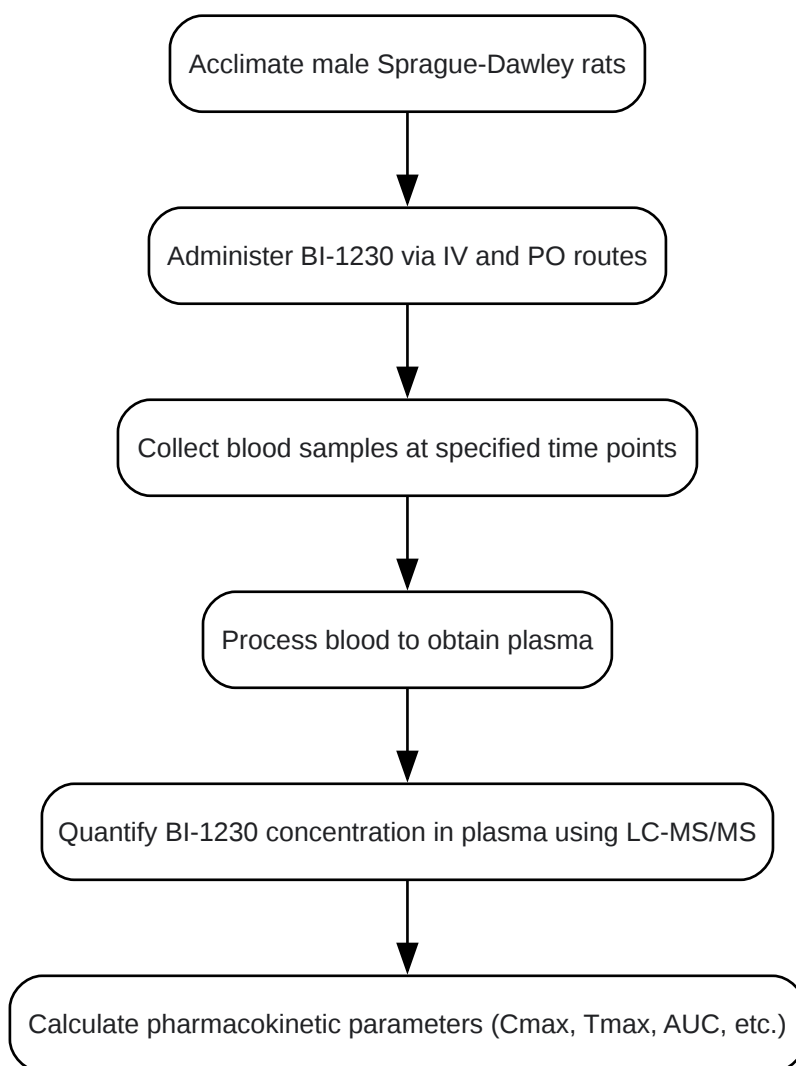
## Mechanism of Action

**BI-1230** functions as a competitive, reversible inhibitor of the HCV NS3/4A protease. The NS3 protease, in complex with its cofactor NS4A, is responsible for cleaving the HCV polyprotein at four specific sites, a critical step in the maturation of functional viral proteins. By binding to the active site of the NS3 protease, **BI-1230** prevents this cleavage, thereby halting the viral replication cycle.

Below is a diagram illustrating the HCV polyprotein processing and the inhibitory action of **BI-1230**.







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [BI-1230: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1666951#bi-1230-chemical-structure-and-properties\]](https://www.benchchem.com/product/b1666951#bi-1230-chemical-structure-and-properties)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)